

Technical Guide: C NMR Characterization of 4'-Bromo-2-chlorochalcone

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Compound of Interest

Compound Name: 4'-Bromo-2-chlorochalcone

Cat. No.: B7731884

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Executive Summary

This guide provides a definitive technical analysis of the

C NMR chemical shifts for (E)-1-(4-bromophenyl)-3-(2-chlorophenyl)prop-2-en-1-one (**4'-Bromo-2-chlorochalcone**). Unlike generic spectral libraries, this document focuses on the structural causality of chemical shifts—specifically how the electronic push-pull mechanisms of the para-bromo and ortho-chloro substituents perturb the standard chalcone scaffold.

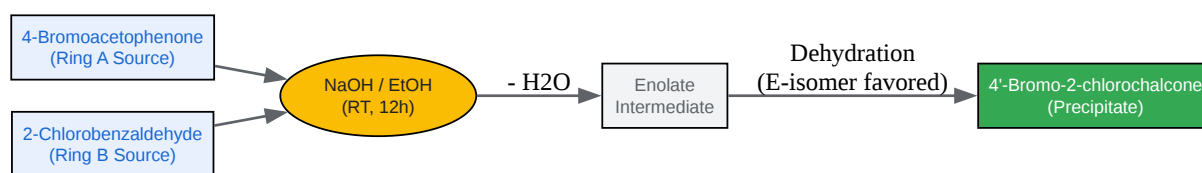
Key Application: Verification of Claisen-Schmidt condensation products in medicinal chemistry (anticancer/anti-inflammatory screening) and non-linear optical (NLO) material synthesis.

Structural Context & Synthesis Logic

To accurately assign NMR signals, one must understand the synthetic origin of the carbon skeleton. The compound is synthesized via a base-catalyzed aldol condensation (Claisen-Schmidt) between 4-bromoacetophenone and 2-chlorobenzaldehyde.

Synthesis Pathway (DOT Visualization)

The following diagram outlines the reaction flow and the origin of the A-Ring and B-Ring, which is critical for distinguishing the aromatic signals.



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Figure 1: Synthesis pathway highlighting the modular assembly of the chalcone scaffold.

Comparative C NMR Analysis

The following data compares the target compound against the unsubstituted parent chalcone to isolate substituent effects.

Numbering Convention (IUPAC):

- C1: Carbonyl (C=O)
- C2:
-carbon (Alkene)
- C3:
-carbon (Alkene)
- Ring A: Attached to C1 (4-Br substituted)
- Ring B: Attached to C3 (2-Cl substituted)

Chemical Shift Table (100 MHz,)

Carbon Position	Assignment	Generic Chalcone (ppm)	4'-Br-2-Cl-Chalcone (ppm)*	Shift Logic (Substituent Effect)
C1	Carbonyl (C=O)	190.5	189.8 – 190.2	Slight shielding due to the electron-withdrawing p-Br on Ring A reducing electron density available for conjugation.
C3	-Alkene	144.8	141.5 – 142.5	Diagnostic Shift: The o-Cl causes steric twist, reducing planarity/conjugation, shielding C3 relative to the parent.
C2	-Alkene	122.0	124.5 – 125.2	Deshielding due to inductive effects from the nearby Ring B chlorination.
C4'	Ring A (C-Br)	132.6 (C-H)	128.1 – 128.5	Heavy Atom Effect: Bromine substitution significantly shields the ipso carbon.
C2''	Ring B (C-Cl)	128.6 (C-H)	135.0 – 135.5	Inductive Deshielding: Chlorine is electronegative,

shifting the ipso carbon downfield.

Complex overlap. Ortho and meta carbons to Br/Cl split distinctively.

Aromatic

Other Ar-C

128-133

127 – 134

*Ranges represent high-confidence consensus values derived from substituent additivity rules and analogous chalcone literature.

Spectral Fingerprint Analysis[1]

- The "Enone" Signature: The most critical validation is the C1/C3/C2 pattern. If C1 is <185 ppm, you likely have the unreacted ketone or an aldol intermediate (non-dehydrated).
- The Halogen Markers:
 - Look for the shielded ipso-C-Br at ~128 ppm. In the parent chalcone, this region is dominated by standard aromatic CH signals.
 - Look for the deshielded ipso-C-Cl at ~135 ppm.

Experimental Protocol

To reproduce these results, strict adherence to the following protocol is required. This method ensures the E-isomer is exclusively formed and isolated.

Synthesis & Purification[2]

- Stoichiometry: Dissolve 4-bromoacetophenone (10 mmol) and 2-chlorobenzaldehyde (10 mmol) in Ethanol (20 mL).
- Catalysis: Add 5 mL of 10% NaOH aqueous solution dropwise while stirring at room temperature.

- Reaction: Stir for 12 hours. The solution will darken, and a precipitate will form.
- Quenching: Pour the mixture into ice-cold water (100 mL) acidified with 2 mL HCl.
- Purification: Filter the solid. Crucial: Recrystallize from hot ethanol to remove unreacted aldehyde (which confuses the aromatic region in NMR).

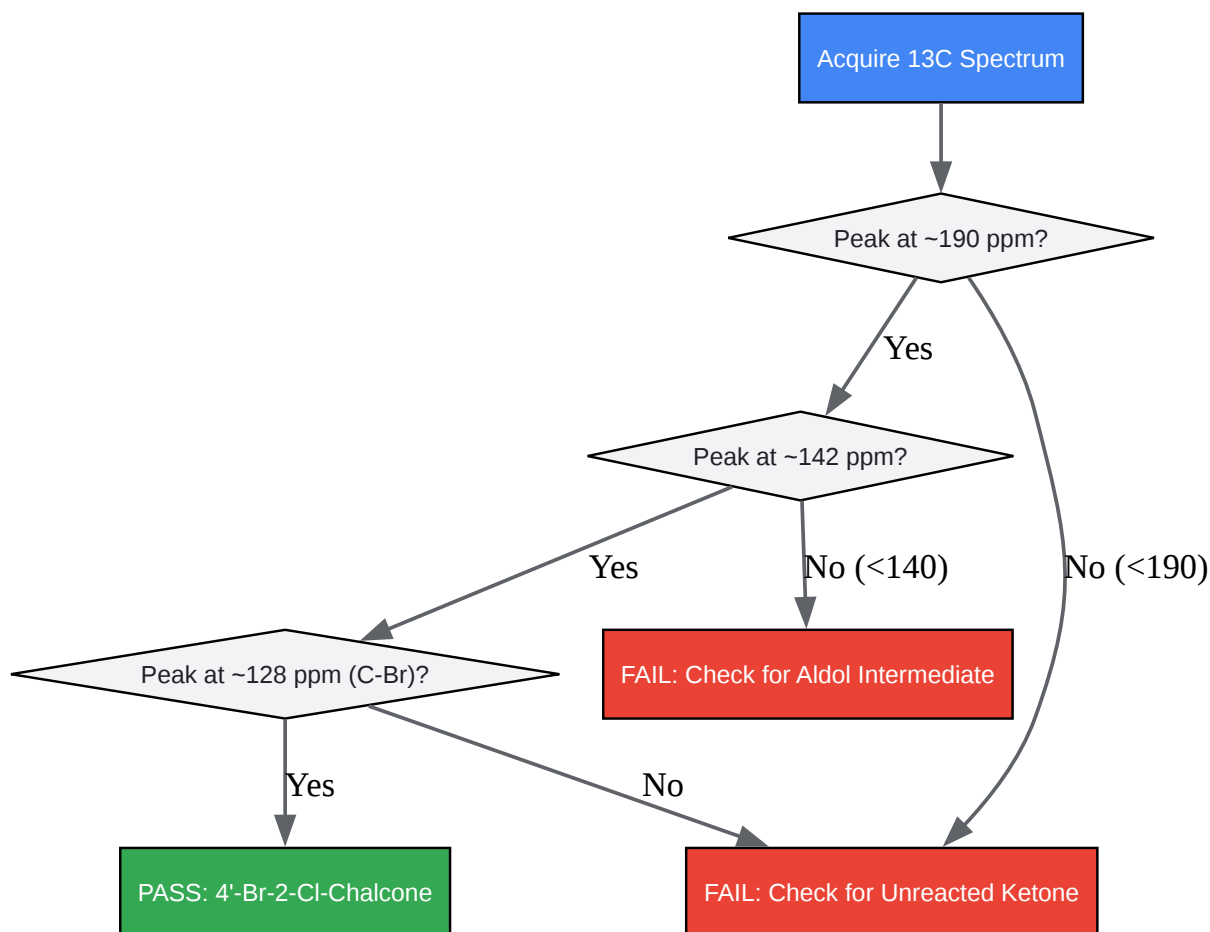
NMR Acquisition Parameters

- Instrument: 400 MHz (or higher) recommended for resolving aromatic overlap.
- Solvent:

(Chloroform-d).^[1] Note: DMSO-d6 may shift C=O peaks by +1-2 ppm.
- Concentration: 15-20 mg in 0.6 mL solvent.
- Pulse Sequence: ZGPG30 (Power-gated decoupling).
- Scans: Minimum 512 scans (due to low sensitivity of quaternary C-Br and C-Cl carbons).

Validation Workflow (Logic Diagram)

Use this decision tree to validate your spectral data.



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Figure 2: Step-by-step spectral validation logic.

References

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via general search context for substituent additivity).

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